

Navigating the Solubility of 8-Bromo-4-chloroquinoline: A Technical Guide

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Compound of Interest

Compound Name: 8-Bromo-4-chloroquinoline

Cat. No.: B1281324

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For researchers, scientists, and professionals in drug development, understanding the solubility of **8-Bromo-4-chloroquinoline** is a critical first step in harnessing its potential in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of its known solubility characteristics, detailed experimental protocols for solubility determination, and a workflow for its synthesis and purification.

While specific quantitative solubility data for **8-Bromo-4-chloroquinoline** in various organic solvents is not readily available in published literature, qualitative information from synthetic procedures indicates its general solubility behavior. This guide consolidates this information and provides standardized methods for researchers to determine precise solubility parameters in their own laboratory settings.

Physicochemical Properties

A summary of the key physicochemical properties of **8-Bromo-4-chloroquinoline** is presented below, offering a foundational understanding of this compound.

Property	Value	Source
Molecular Formula	C ₉ H ₅ BrClN	[1]
Molecular Weight	242.50 g/mol	
Appearance	White to off-white solid	[2]
Melting Point	147-148 °C	[2]
Purity	Typically ≥95%	[1]

Qualitative Solubility Assessment

Based on its use in various chemical reactions, **8-Bromo-4-chloroquinoline** is known to be soluble in a range of common organic solvents. This qualitative solubility is crucial for its application as a reactant and for its purification.

Table of Qualitative Solubility in Organic Solvents:

Solvent	Solubility	Context
Acetonitrile	Soluble	Used as a reaction solvent.
Chloroform	Soluble	Used as a reaction solvent.
Dichloromethane	Soluble	Used as a reaction solvent.
Acetone	Soluble	Mentioned as a solvent for related compounds.
Ethyl Acetate	Soluble	Mentioned as a solvent for related compounds.
Benzene	Soluble	Mentioned as a solvent for related compounds.
Toluene	Soluble	Mentioned as a solvent for related compounds.
Hexane	Sparingly Soluble	Often used as an anti-solvent for crystallization.
Ethanol	Soluble	Used for recrystallization, suggesting solubility at elevated temperatures.[2]
Water	Sparingly Soluble	Mentioned as a solvent for recrystallization in combination with ethanol.[2]

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a standardized experimental protocol is essential. The following method, adapted from general procedures for quinoline derivatives, can be employed to accurately determine the solubility of **8-Bromo-4-chloroquinoline** in various organic solvents.[3]

Objective: To determine the equilibrium solubility of **8-Bromo-4-chloroquinoline** in a specific organic solvent at a controlled temperature.

Materials:

- **8-Bromo-4-chloroquinoline** (solid)
- Selected organic solvent (e.g., acetonitrile, ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

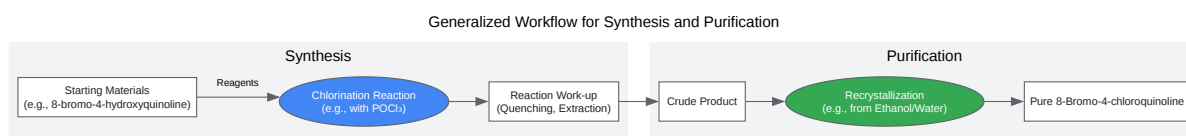
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **8-Bromo-4-chloroquinoline** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any undissolved microparticles.
- Quantification:
 - Accurately dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method to determine the concentration of **8-Bromo-4-chloroquinoline**. A pre-established calibration curve is required for accurate quantification.
- Calculation:
 - Calculate the solubility of **8-Bromo-4-chloroquinoline** in the organic solvent using the following formula: $\text{Solubility (mg/mL or mol/L)} = \text{Concentration from HPLC} \times \text{Dilution Factor}$

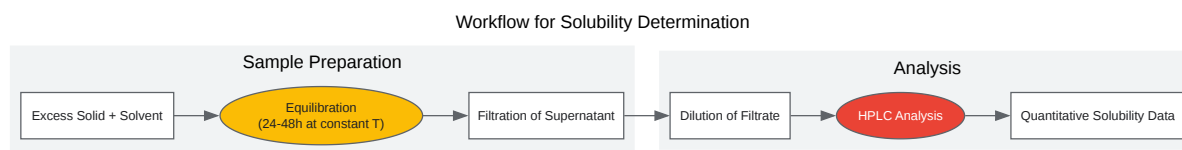
Visualizing Experimental Workflows

To further aid researchers, the following diagrams, generated using Graphviz, illustrate key experimental workflows related to **8-Bromo-4-chloroquinoline**.



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A generalized workflow for the synthesis and purification of **8-Bromo-4-chloroquinoline**.



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A standardized workflow for the experimental determination of solubility.

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